

# Personal protective equipment for handling 3,5-Dihydroxybenzaldehyde

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## Compound of Interest

Compound Name: 3,5-Dihydroxybenzaldehyde

Cat. No.: B042069

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## Essential Safety and Handling Guide for 3,5-Dihydroxybenzaldehyde

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **3,5-Dihydroxybenzaldehyde**, ensuring laboratory safety and operational integrity.

## Hazard Identification and Personal Protective Equipment (PPE)

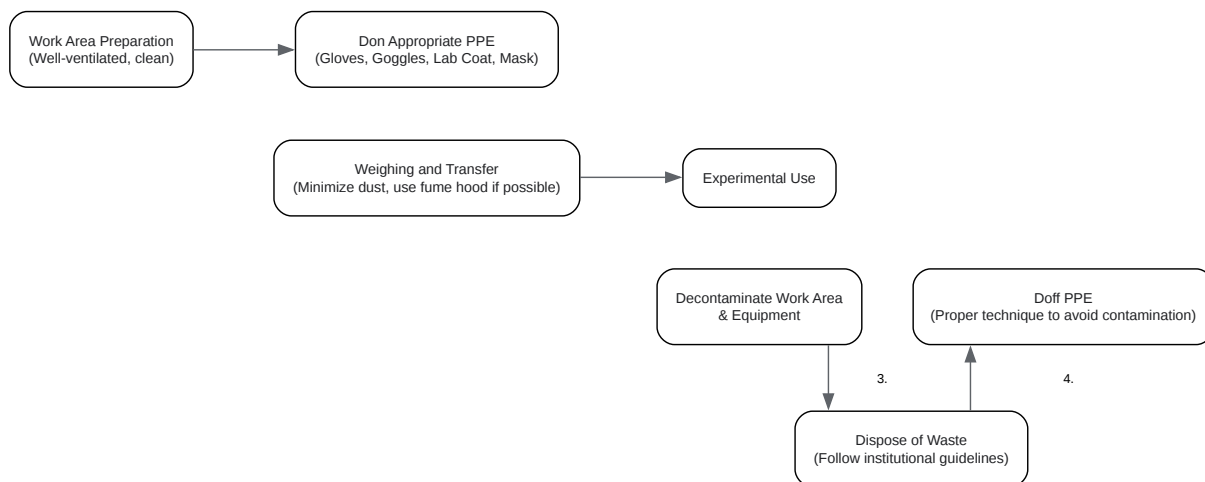
**3,5-Dihydroxybenzaldehyde** is classified as a hazardous substance that can cause skin irritation, serious eye irritation, and respiratory irritation.<sup>[1][2][3]</sup> Adherence to proper PPE protocols is mandatory to minimize exposure risks.

Recommended Personal Protective Equipment:

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber)	Prevents skin contact and irritation.
Eye Protection	Safety glasses with side-shields or goggles	Protects against dust particles and splashes that can cause serious eye irritation.
Respiratory Protection	NIOSH/MSHA approved N95 dust mask or equivalent	Necessary when handling the powder to prevent respiratory tract irritation.[4] Use in a well-ventilated area is also required.
Body Protection	Laboratory coat	Protects skin and personal clothing from contamination.

## Safe Handling and Operational Workflow

Proper handling procedures are crucial to mitigate the risks associated with **3,5-Dihydroxybenzaldehyde**. The following workflow outlines the key steps for safe handling from receipt to disposal.



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## References

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